

Application Notes and Protocols: Chitotriose Trihydrochloride in Cell Culture

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Compound of Interest

Compound Name: Chitotriose Trihydrochloride

Cat. No.: B15587819

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Chitotriose Trihydrochloride, a trimer of N-acetylglucosamine, is a well-defined chito-oligosaccharide (COS) that has garnered significant interest in biomedical research. Its water solubility and biocompatibility make it a promising candidate for various therapeutic applications. These application notes provide an overview of the use of **Chitotriose Trihydrochloride** in cell culture, with a focus on its anticancer, antifungal, and gut health-promoting properties. Detailed protocols and quantitative data are presented to guide researchers in their experimental design.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₅ N ₃ O ₁₃ ·3HCl	--INVALID-LINK--
Molecular Weight	610.86 g/mol	--INVALID-LINK--
Appearance	White to off-white powder	N/A
Solubility	Water	N/A

I. Anticancer Applications

Chitotriose Trihydrochloride has demonstrated potential as a synergistic agent in cancer therapy, enhancing the efficacy of existing chemotherapeutic drugs.

A. Synergistic Effect with Doxorubicin in Breast Cancer Cells

A recent study highlighted the ability of **Chitotriose Trihydrochloride** to enhance the antitumor activity of doxorubicin in MDA-MB-231 human breast cancer cells.[1] Pre-incubation with **Chitotriose Trihydrochloride** was found to promote the nuclear uptake of doxorubicin, leading to increased apoptosis.[1]

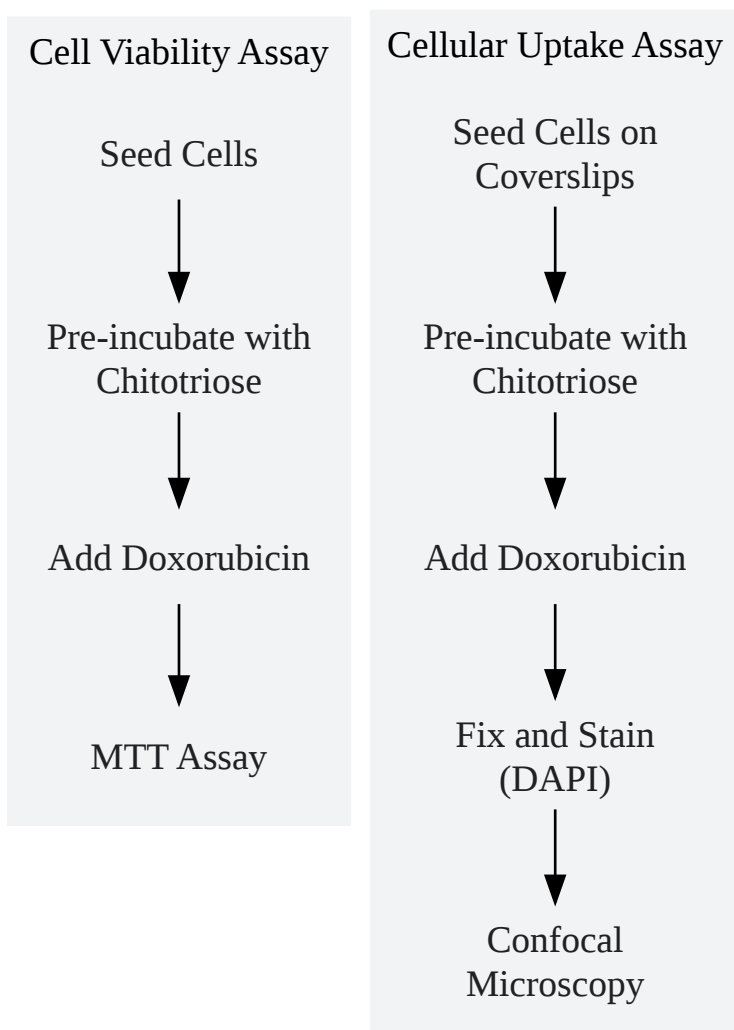
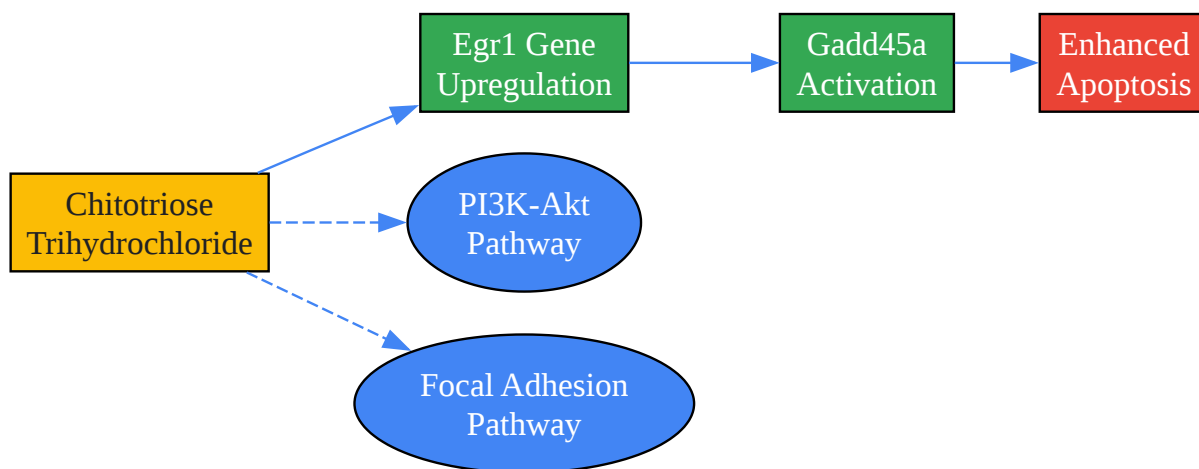
Effective Concentration Range: 6.25 to 100 µM[2]

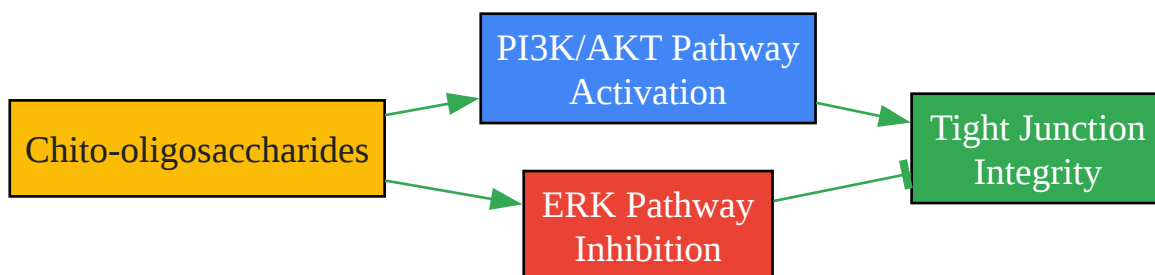
Cell Line	Treatment	Concentration of Chitotriose	Outcome
MDA-MB-231	Combination with Doxorubicin	6.25 - 100 µM	Enhanced doxorubicin efficacy in a dose-dependent manner.[2]

B. Signaling Pathway Modulation

The synergistic effect of **Chitotriose Trihydrochloride** in MDA-MB-231 cells is associated with the upregulation of the Early Growth Response 1 (Egr1) gene.[1] Egr1, in turn, modulates its downstream target, Gadd45a (Growth Arrest and DNA Damage-inducible alpha), contributing

to enhanced cell death.[1] Furthermore, this compound has been shown to influence the PI3K-Akt and focal adhesion signaling pathways.[1]





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Cthrc1 Is a Positive Regulator of Osteoblastic Bone Formation - PMC [pmc.ncbi.nlm.nih.gov]
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